

dilithium sulphite vs lithium sulfide properties

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Compound Focus: Dilithium sulphite

CAS No.: 13453-87-7

Cat. No.: S1505976

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Quick Comparison at a Glance

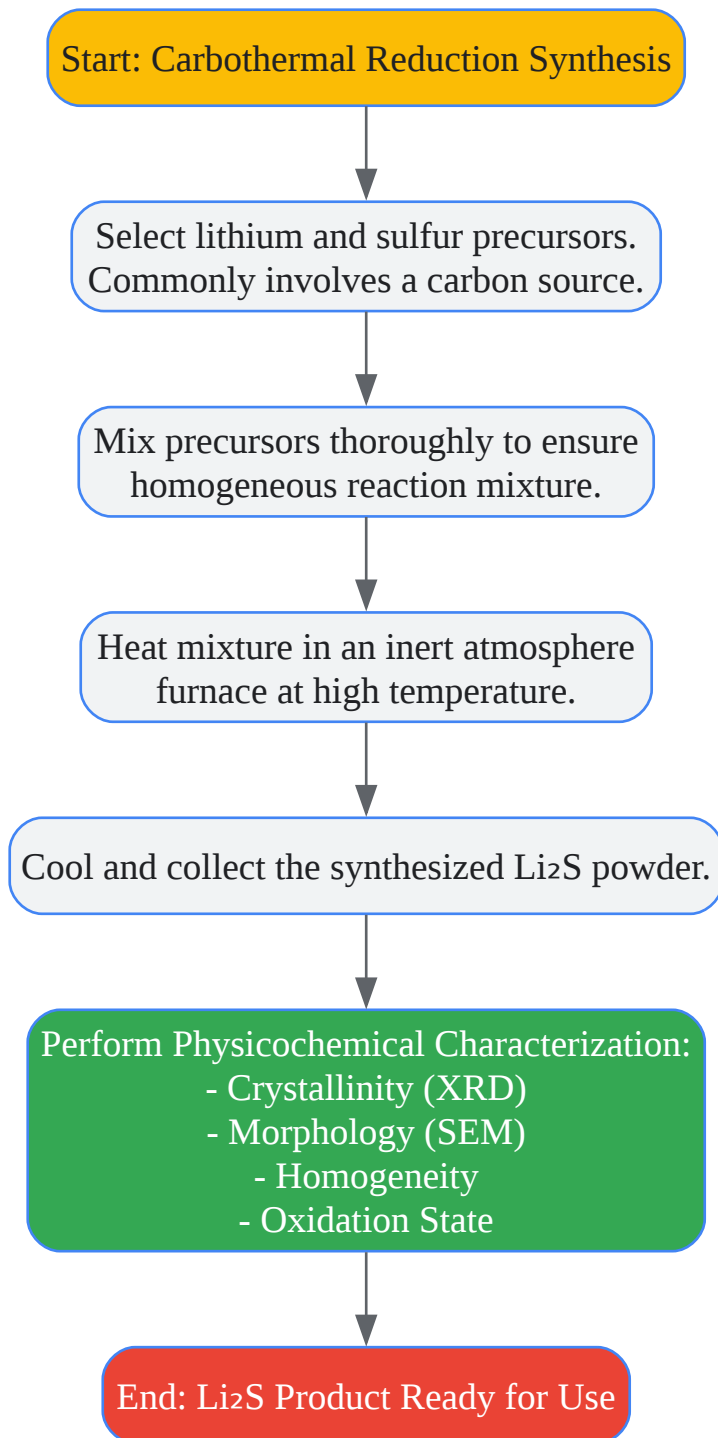
Property	Lithium Sulfide (Li ₂ S)	Dilithium Sulphite (Li ₂ SO ₃)
Chemical Formula	Li ₂ S [1]	Li ₂ SO ₃ [2] [3]
Molar Mass	45.948 g/mol [1]	93.939 g/mol [2]
Appearance	White, yellow, or orange solid [1]	Information Missing
Melting Point	900-975°C [1]	Information Missing
Density	1660 kg/m ³ [1]	Information Missing
Chemical Class	Sulfide [1]	Sulfite [3]
Primary Applications	Cathode material in Li-S batteries [4]	Positive electrode material in all-solid-state batteries [3]
Key Hazards	Information Missing (Toxicity discussed in battery context [5])	May cause respiratory irritation (H335) [3]
Synthesis	Reaction of lithium metal with sulfur [1]	Information Missing

Deeper Dive into Lithium Sulfide

Lithium sulfide is a critical material for next-generation energy storage, particularly in **lithium-sulfur (Li-S) batteries** [4]. Here is a detailed look at its properties and synthesis:

Experimental Protocol: Synthesis of Li_2S

A common and economical method for synthesizing Li_2S powder is the **carbothermal reduction method** [6]. The general workflow is as follows:



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This diagram illustrates the key steps in synthesizing and validating lithium sulfide material.

Key Characterization Techniques:

- **Crystallinity and Structure:** Assessed using X-ray diffraction (XRD). Density Functional Theory (DFT) calculations are used to visualize the atomic structure and lithium-ion migration pathways [6].
- **Morphology and Homogeneity:** Analyzed via Scanning Electron Microscopy (SEM) [6].
- **Ionic Conductivity:** Measured using Electrochemical Impedance Spectroscopy (EIS) on prepared pellets at specific temperatures [6].

Key Differences and Context

- **Chemical Identity:** The core difference lies in their chemical composition. **Lithium sulfide (Li₂S)** is a simple salt containing the S²⁻ anion [1], while **dilithium sulphite (Li₂SO₃)** contains the sulfite ion (SO₃²⁻) [3].
- **Research Focus:** The abundance of data on Li₂S is driven by its great promise for high-energy-density batteries [4]. Li₂SO₃ appears in emerging research as an additive to enhance the performance of all-solid-state batteries with Li₂S-based electrodes [3].

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